

# Lycibarbarphenylpropanoid B: A Technical Guide

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## Compound of Interest

Compound Name: *Lycibarbarphenylpropanoid B*

Cat. No.: *B15592576*

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## Abstract

**Lycibarbarphenylpropanoid B** is a phenylpropanoid glycoside isolated from the fruit of the wolfberry, *Lycium barbarum* L. This document provides a comprehensive technical overview of **Lycibarbarphenylpropanoid B**, including its chemical structure, physicochemical properties, and biological activities. Detailed experimental protocols for its isolation and for the assessment of its antioxidant capacity are presented. Furthermore, this guide includes spectroscopic data for its characterization and discusses its potential as a therapeutic agent.

## Introduction

*Lycium barbarum* L., commonly known as goji berry or wolfberry, has a long history of use in traditional Chinese medicine for its purported health benefits, including anti-aging, neuroprotective, and immunomodulatory effects. Modern phytochemical investigations have revealed that the fruits of *L. barbarum* are rich in a variety of bioactive constituents, including polysaccharides, carotenoids, and phenylpropanoids. Among these, phenylpropanoid glycosides are a class of compounds that have garnered significant interest for their diverse biological activities.

**Lycibarbarphenylpropanoid B** is one such phenylpropanoid glycoside that has been isolated from *L. barbarum*. Research has indicated its potential as a potent antioxidant. This technical

guide aims to consolidate the available scientific information on **Lycibarbarphenylpropanoid B** to support further research and development efforts.

## Chemical Structure and Physicochemical Properties

The chemical structure of **Lycibarbarphenylpropanoid B** was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS).

Chemical Structure:

Unfortunately, the precise chemical structure of **Lycibarbarphenylpropanoid B** is not available in the public domain at this time. The primary research article describing its structure elucidation would be required to depict the exact molecular architecture.

Physicochemical Properties:

Property	Value	Reference
CAS Number	1988786-72-6	[1]
Molecular Formula	Data not available	
Molecular Weight	Data not available	
Appearance	Data not available	
Solubility	Data not available	

## Biological Activity

**Lycibarbarphenylpropanoid B** has been primarily investigated for its antioxidant properties.

## Antioxidant Activity

The antioxidant capacity of **Lycibarbarphenylpropanoid B** has been quantified using the Oxygen Radical Absorbance Capacity (ORAC) assay.

Table 1: Antioxidant Activity of **Lycibarbarphenylpropanoid B**

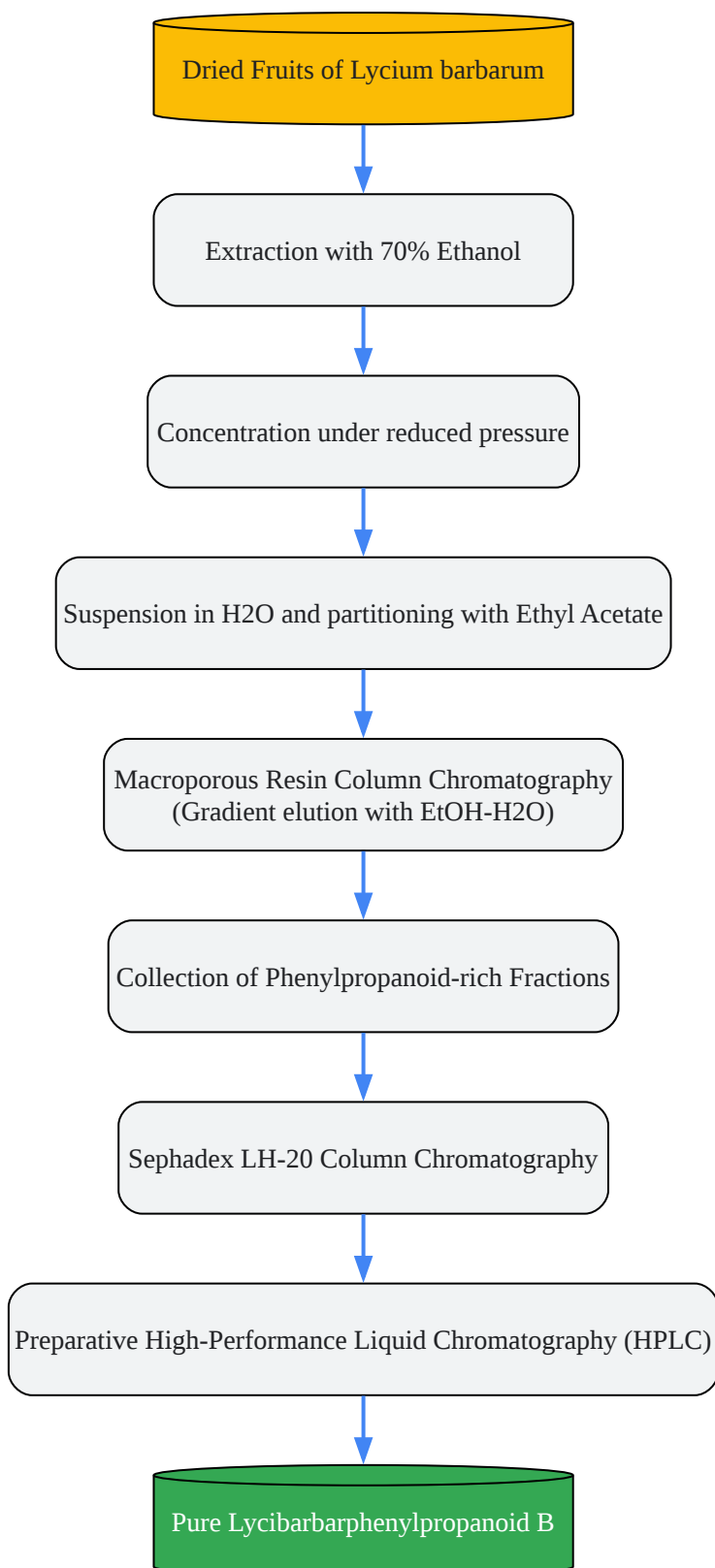
Assay	Result	Positive Control	Reference
ORAC	3.18 $\mu$ mol Trolox equivalents/ $\mu$ mol	Trolox	[1]

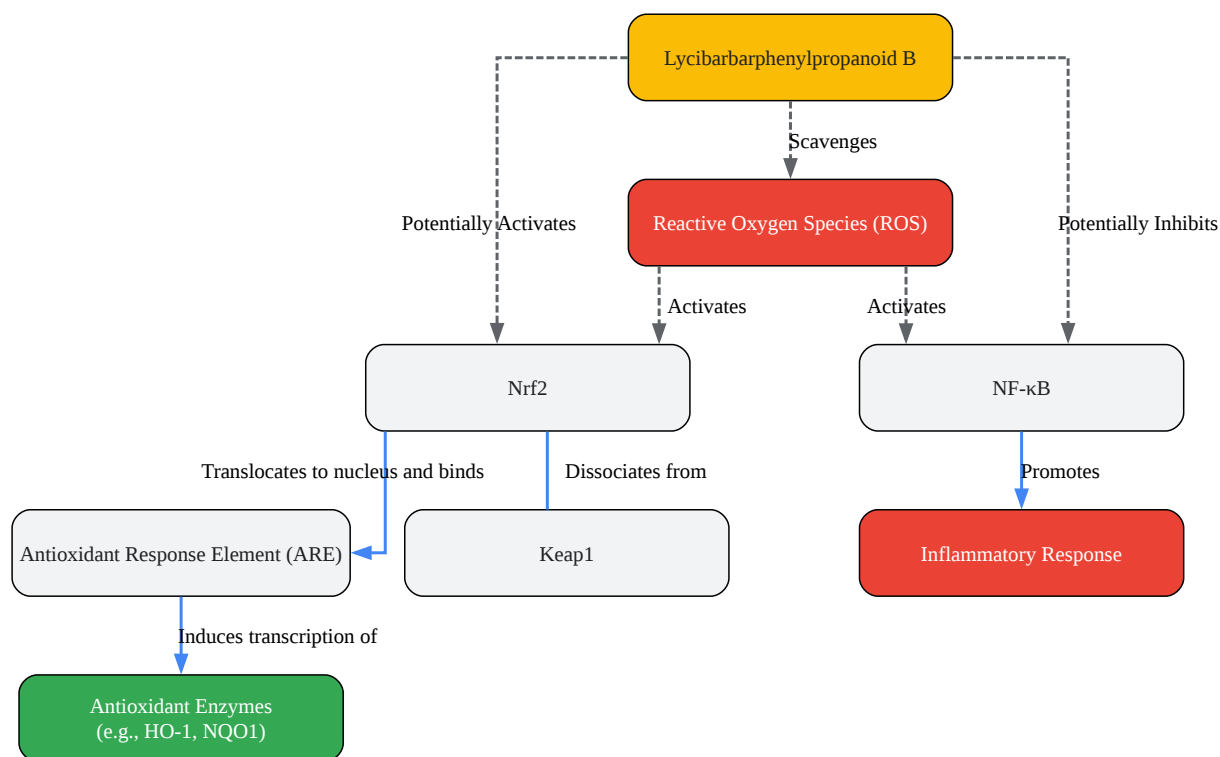
This result indicates that **Lycibarbarphenylpropanoid B** possesses significant antioxidant activity, with each micromole of the compound having the antioxidant capacity equivalent to 3.18 micromoles of Trolox, a standard antioxidant compound.[1]

## Experimental Protocols

### Isolation and Purification of **Lycibarbarphenylpropanoid B**

The following is a generalized workflow for the isolation of phenylpropanoids from *Lycium barbarum*, based on common phytochemical practices. The specific details for **Lycibarbarphenylpropanoid B** would be found in the primary literature.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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